

Application Notes and Protocols: SKF-83566 Hydrobromide for In Vitro Experiments

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Compound of Interest

Compound Name: SKF-83566 hydrobromide

Cat. No.: B1682079

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Audience: Researchers, scientists, and drug development professionals.

Introduction

SKF-83566 hydrobromide is a synthetic compound widely utilized in neuroscience research. It is primarily characterized as a potent and selective antagonist of the D1-like dopamine receptor family (D1 and D5 receptors).[1][2] Beyond its primary target, SKF-83566 also exhibits antagonist activity at the vascular 5-HT2 receptor and functions as a competitive inhibitor of the dopamine transporter (DAT).[3][4][5] Furthermore, it has been shown to selectively inhibit adenylyl cyclase 2 (AC2).[1][2][6] These pharmacological properties make SKF-83566 a valuable tool for investigating the roles of these signaling pathways in various cellular and physiological processes.

This document provides detailed protocols for the dissolution and application of **SKF-83566 hydrobromide** for in vitro experiments, ensuring optimal performance and reproducibility.

Physicochemical Properties and Solubility

Proper dissolution is critical for the accurate and effective use of **SKF-83566 hydrobromide** in in vitro assays. The solubility of the compound can vary depending on the solvent.

Table 1: Solubility of **SKF-83566 Hydrobromide**

Solvent	Maximum Concentration	Notes
DMSO	≤ 100 mM[1][2][6]	Recommended for preparing high-concentration stock solutions.
Water	≤ 5 mM[6]	Gentle warming and sonication may be required to achieve complete dissolution.[6] Some sources report insolubility in water, likely at higher concentrations.[7]
Ethanol	Not specified	Data not readily available. DMSO or water are the preferred solvents.

Storage: **SKF-83566 hydrobromide** powder should be stored desiccated at room temperature or at -20°C.[1][6][8] Stock solutions can be stored at -20°C for several months, though it is recommended to use them as soon as possible after preparation.[6][7] To avoid repeated freeze-thaw cycles, it is advisable to aliquot the stock solution into smaller volumes.

Experimental Protocols

Preparation of Stock Solutions

Materials:

- **SKF-83566 hydrobromide** powder
- Dimethyl sulfoxide (DMSO), sterile, cell culture grade
- Sterile, nuclease-free water
- Vortex mixer
- Ultrasonic bath (optional)
- Sterile microcentrifuge tubes or vials

Protocol for 100 mM DMSO Stock Solution:

- Weighing: Accurately weigh the desired amount of **SKF-83566 hydrobromide** powder in a sterile microcentrifuge tube. The molecular weight of **SKF-83566 hydrobromide** is approximately 413.15 g/mol .[\[1\]](#)
- Solvent Addition: Add the appropriate volume of sterile DMSO to achieve a final concentration of 100 mM. For example, to prepare 1 mL of a 100 mM stock solution, dissolve 41.32 mg of **SKF-83566 hydrobromide** in 1 mL of DMSO.
- Dissolution: Vortex the solution thoroughly until the powder is completely dissolved. If necessary, gently warm the tube to 37°C or use an ultrasonic bath to aid dissolution.[\[6\]](#)
- Storage: Aliquot the stock solution into smaller, single-use volumes and store at -20°C.

Protocol for 5 mM Aqueous Stock Solution:

- Weighing: Accurately weigh the desired amount of **SKF-83566 hydrobromide** powder.
- Solvent Addition: Add the appropriate volume of sterile, nuclease-free water to achieve a final concentration of 5 mM.
- Dissolution: Vortex the solution. Gentle warming (37°C) and sonication may be necessary to ensure complete dissolution.[\[6\]](#)
- Sterilization (Optional): If required for your specific application, filter-sterilize the aqueous solution using a 0.22 µm syringe filter.
- Storage: Use the aqueous solution fresh. While short-term storage at 4°C may be possible, it is generally not recommended to store aqueous solutions for extended periods.[\[4\]](#)[\[7\]](#)

General Protocol for In Vitro Cell-Based Assays

This protocol provides a general workflow for treating cultured cells with **SKF-83566 hydrobromide**. The final concentration of the compound should be determined based on the specific experimental goals and cell type, with typical concentrations ranging from 0.1 µM to 10 µM.[\[4\]](#)[\[9\]](#)

Materials:

- Cultured cells in appropriate multi-well plates
- Complete cell culture medium
- **SKF-83566 hydrobromide** stock solution (e.g., 100 mM in DMSO)
- Phosphate-buffered saline (PBS) or other appropriate buffer

Workflow:

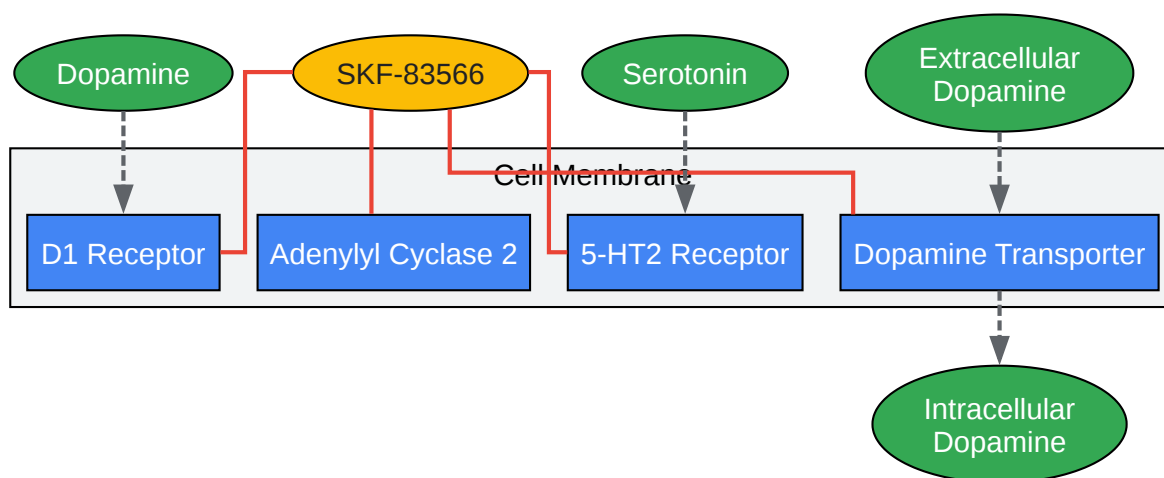
- Cell Seeding: Seed cells in a multi-well plate at a density that will ensure they are in the desired growth phase (typically logarithmic) at the time of treatment.
- Preparation of Working Solution:
 - Thaw the **SKF-83566 hydrobromide** stock solution.
 - Prepare an intermediate dilution of the stock solution in cell culture medium.
 - From the intermediate dilution, prepare the final working concentrations by diluting further in complete cell culture medium. Note: The final concentration of DMSO in the culture medium should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity. A vehicle control (medium with the same final concentration of DMSO) should always be included.
- Cell Treatment:
 - Remove the existing culture medium from the cells.
 - Wash the cells with PBS if necessary.
 - Add the prepared working solutions of **SKF-83566 hydrobromide** (and vehicle control) to the respective wells.
- Incubation: Incubate the cells for the desired period at 37°C in a humidified incubator with 5% CO₂.

- Downstream Analysis: Following incubation, perform the desired downstream analysis, such as cell viability assays, protein expression analysis, or functional assays.

Visualizations

Signaling Pathways of SKF-83566

The following diagram illustrates the known molecular targets of SKF-83566.

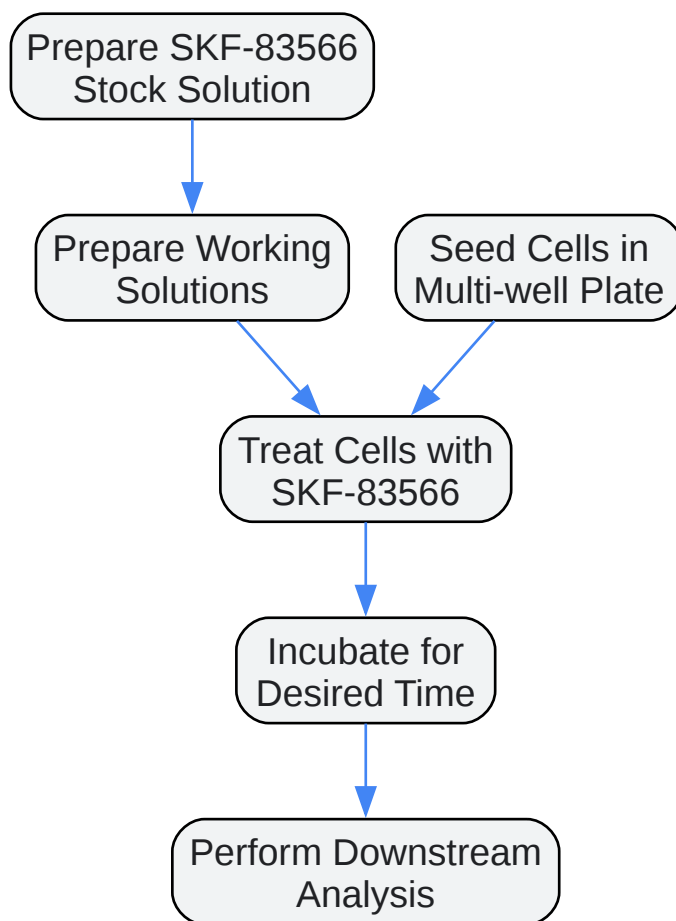


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Caption: Molecular targets of SKF-83566.

Experimental Workflow for Cell-Based Assays

The diagram below outlines the general workflow for utilizing SKF-83566 in in vitro cell culture experiments.



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Caption: General workflow for in vitro cell-based assays.

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